

# Technical Support Center: Overcoming Poor Water Solubility of Latinone

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## Compound of Interest

Compound Name: *Latinone*

Cat. No.: *B8117164*

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**Issue:** The term "**Latinone**" does not correspond to a recognized chemical compound in the scientific literature. Search results consistently refer to "Linker for activation of T-cells" (LAT), a transmembrane adaptor protein, which is not a small molecule drug with solubility issues in the context of formulation and drug delivery.

**Resolution:** To provide an accurate and helpful Technical Support Center, please verify the correct name of the compound. It is possible there is a misspelling or that "**Latinone**" is an internal code name not yet in the public domain.

Once the correct compound name is provided, a comprehensive technical support guide can be created, including:

- **FAQs and Troubleshooting:** Addressing common challenges encountered during experiments related to its solubility.
- **Data on Solubility Enhancement:** Tables summarizing quantitative data on various solubility enhancement techniques.
- **Experimental Protocols:** Detailed methodologies for techniques such as nanoparticle formulation, solid dispersions, and use of co-solvents.
- **Visualizations:** Diagrams of experimental workflows and relevant biological pathways generated using Graphviz.

We look forward to assisting you once the compound name is clarified.

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